

# Proper Disposal of NCGC00029283: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: NCGC00029283

Cat. No.: B1677931

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Researchers and drug development professionals handling **NCGC00029283**, a WRN helicase inhibitor, must adhere to specific safety and disposal protocols to ensure a safe laboratory environment and compliance with regulations. This guide provides essential information on the proper disposal of this compound, based on available safety data.

## Key Safety and Disposal Information

The following table summarizes crucial quantitative data and handling recommendations for **NCGC00029283**. This information is essential for immediate safety and logistical planning.

Parameter	Value/Instruction	Source
Storage Temperature	Powder: -20°C for up to 2 years. In DMSO: -80°C for up to 6 months.	MedchemExpress
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves, lab coat.	Standard Laboratory Practice
Spill Response	Absorb with inert material, collect in a sealed container for disposal.	General Chemical Safety
Disposal Method	Dispose of as hazardous waste in accordance with local, state, and federal regulations.	General Chemical Safety

## Experimental Protocols: Disposal Procedure

The proper disposal of **NCGC00029283**, whether in its pure form or in solution, must be conducted as a controlled process to mitigate any potential environmental or health risks. The following step-by-step procedure outlines the recommended disposal protocol.

### 1. Waste Identification and Segregation:

- All materials contaminated with **NCGC00029283**, including unused compound, solutions, contaminated personal protective equipment (PPE), and labware (e.g., pipette tips, vials), must be treated as hazardous waste.
- Segregate **NCGC00029283** waste from other laboratory waste streams to ensure proper handling and disposal.

### 2. Waste Collection and Storage:

- Collect all solid and liquid waste containing **NCGC00029283** in a designated, properly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with the chemical and any solvents used.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

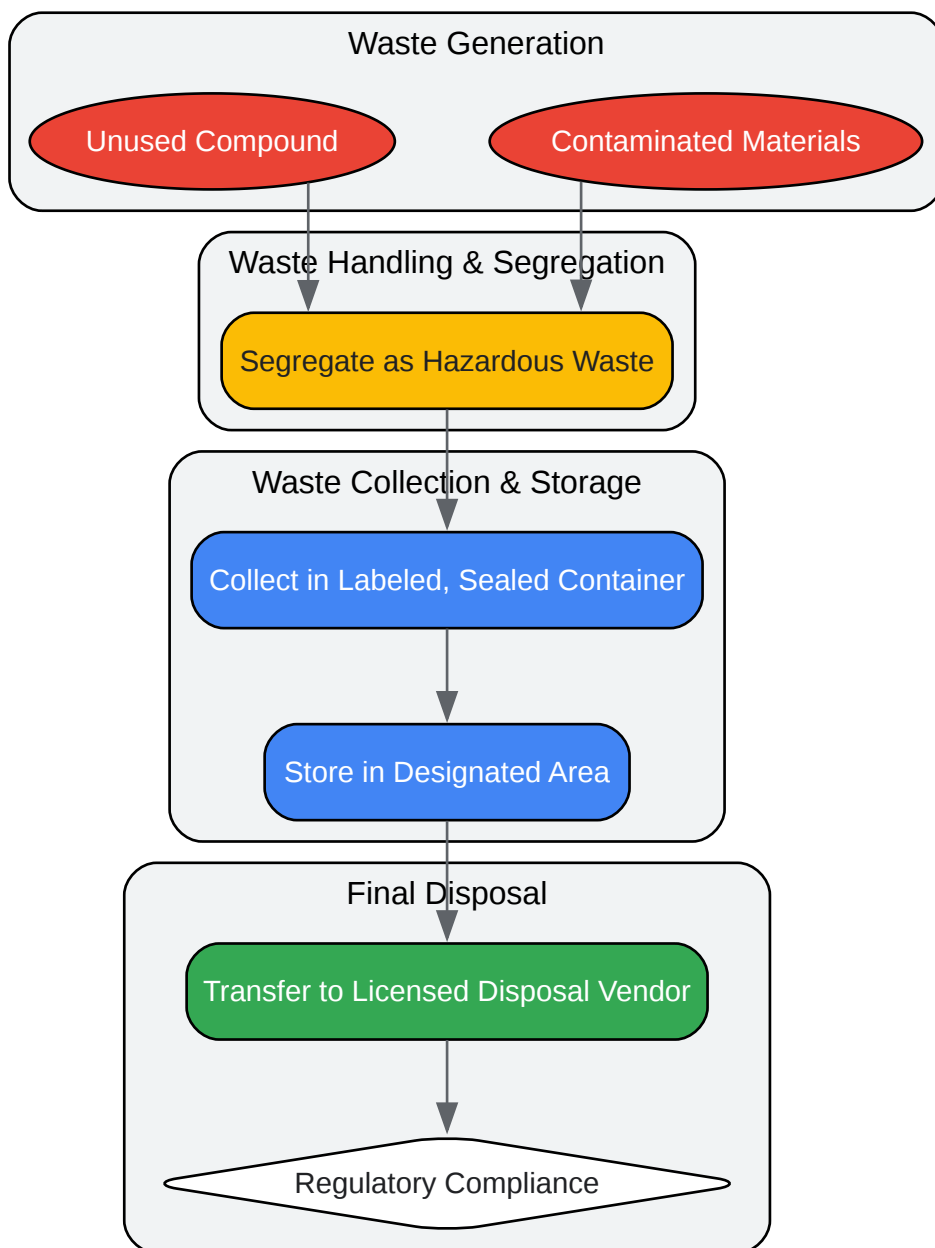
### 3. Waste Disposal:

- Disposal of **NCGC00029283** waste must be handled by a licensed hazardous waste disposal company.
- Do not dispose of this chemical down the drain or in regular trash.
- Provide the waste disposal company with a complete and accurate description of the waste, including a copy of the Safety Data Sheet (SDS) if available.

## Disposal Workflow for NCGC00029283

The following diagram illustrates the logical workflow for the proper disposal of **NCGC00029283**.

## NCGC00029283 Disposal Workflow



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